

# Introduction: The Significance of the Chloro-Substituted Isoindoline Scaffold

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Chloroisindoline

Cat. No.: B044245

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The isoindoline heterocyclic core is a foundational structural motif in a multitude of clinically significant drugs, playing a pivotal role in their therapeutic efficacy.[1] The introduction of a chlorine atom onto this scaffold, specifically at the 4-position, gives rise to **4-Chloroisindoline** and its derivatives, which serve as crucial building blocks in medicinal chemistry. This guide provides a comprehensive technical overview of the chemical properties, structure, and synthesis of **4-chloroisindoline** derivatives, with a particular focus on 4-chlorophthalimide, a key intermediate in the synthesis of various bioactive molecules. For researchers and scientists in drug development, a deep understanding of this scaffold is paramount for the design and synthesis of novel therapeutics.

## Part 1: Chemical Identity and Physicochemical Properties

While "**4-Chloroisindoline**" is a valid chemical name, the more commonly utilized and commercially available derivative in synthesis is 5-Chloroisindole-1,3-dione, also known as 4-Chlorophthalimide.[2][3] This slight nuance in nomenclature is critical for sourcing reagents and navigating chemical literature. For the purpose of this guide, we will focus on the properties and synthesis of 4-Chlorophthalimide as the representative and functionally relevant compound for drug development applications.

## Physicochemical Data of 4-Chlorophthalimide

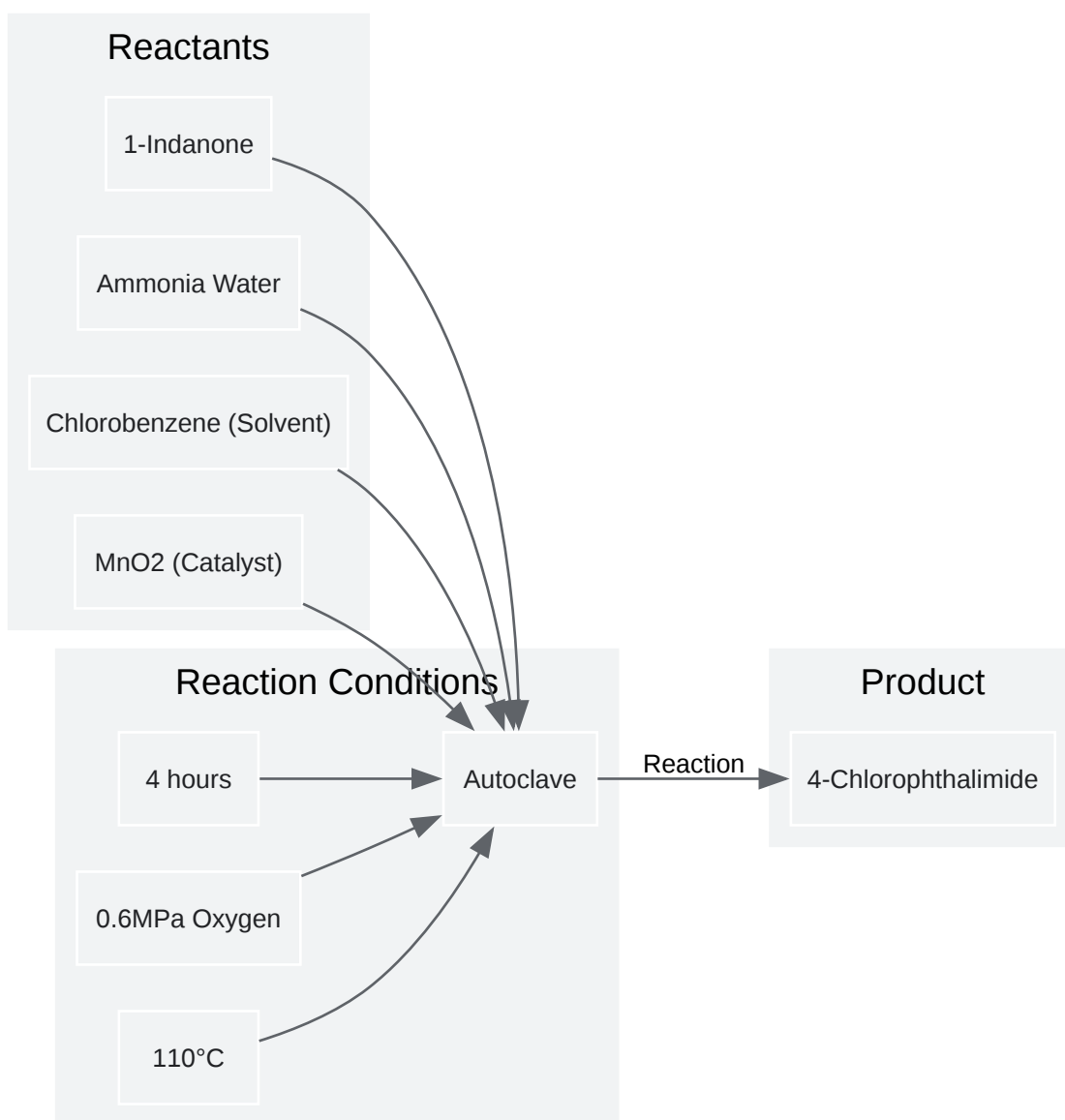
For ease of reference and comparison, the key physicochemical properties of 4-Chlorophthalimide are summarized in the table below. These parameters are fundamental for designing reaction conditions, purification strategies, and formulation studies.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> ClNO <sub>2</sub>	[2][3]
Molecular Weight	181.58 g/mol	[2][4]
CAS Number	7147-90-2	[2][3]
Appearance	White to off-white or slight yellow crystalline powder	[2]
Melting Point	210 °C	[2]
Density	1.519 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	9.08 ± 0.20 (Predicted)	[2]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[2]

## Part 2: Molecular Structure and Spectroscopic Profile

The molecular structure of 4-Chlorophthalimide is characterized by a benzene ring fused to a five-membered nitrogen-containing ring (the isoindoline core), with a chlorine atom substituted at the 4-position of the phthalimide structure (which corresponds to the 5-position of the isoindole-1,3-dione). This substitution pattern significantly influences the electronic properties and reactivity of the molecule.

### Structural Representation



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## Sources

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- 3. 4-Chloro-phthalimide | C<sub>8</sub>H<sub>4</sub>ClNO<sub>2</sub> | CID 231239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-Chlorophthalimide 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)